

Heat Shock Protein Inhibitor II CAS 1417997-93-3

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Compound of Interest

Compound Name: Heat Shock Protein Inhibitor II

Cat. No.: B10778686

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Technical Monograph: CAS 1417997-93-3 Common Designation: HDAC8-IN-1 (Often investigated in the context of Heat Shock Response modulation) Chemical Name: (E)-N-hydroxy-3-(5-methoxy-[1,1':4',1''-terphenyl]-2-yl)acrylamide[1][2]

Part 1: Executive Summary & Chemical Identity

Critical Disambiguation Alert: This technical guide focuses on the specific chemical entity defined by CAS 1417997-93-3. Researchers must note a critical nomenclature overlap in chemical catalogs:

- CAS 1417997-93-3 is a potent, isoform-selective Histone Deacetylase 8 (HDAC8) Inhibitor. [1][3]
- "Heat Shock Protein Inhibitor II" is a trade name often assigned to VER-155008 (an Hsp70 ATPase inhibitor) or KNK437 analogs in various vendor catalogs (e.g., Merck/Calbiochem).

However, these two identities biologically converge. HDAC8 inhibition by CAS 1417997-93-3 induces the hyperacetylation of Hsp90, effectively inhibiting the chaperone's ability to fold client proteins (e.g., HER2, Akt). Therefore, while chemically distinct from direct Hsp ATPase inhibitors, CAS 1417997-93-3 functions as a functional antagonist of the Heat Shock Response (HSR).

Physicochemical Profile^{[1][2][4][5][6][7][8]}

Property	Specification
CAS Number	1417997-93-3
Molecular Formula	C ₂₂ H ₁₉ NO ₃
Molecular Weight	345.39 g/mol
Solubility	DMSO (≥ 50 mg/mL); Ethanol (< 1 mg/mL); Water (Insoluble)
Appearance	White to off-white crystalline solid
Purity Standard	≥ 98% (HPLC) required for cellular assays to avoid off-target toxicity
Storage	-20°C (Solid); -80°C (DMSO stock, avoid freeze- thaw > 3 cycles)

Part 2: Mechanistic Profile & Biological Logic

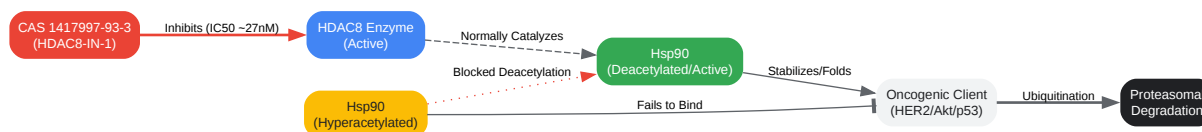
The HDAC-Hsp90 Axis

Unlike direct Hsp70 inhibitors (e.g., VER-155008) that block the ATP-binding pocket, CAS 1417997-93-3 operates upstream. The chaperone Hsp90 requires deacetylation (mediated by HDAC6 and HDAC8) to maintain its chaperoning cycle.

- **Binding:** CAS 1417997-93-3 binds the catalytic zinc pocket of HDAC8 with high selectivity (nM).
- **Inhibition:** This blockade prevents the deacetylation of non-histone substrates, including Hsp90.
- **Functional Collapse:** Hyperacetylated Hsp90 loses its affinity for client proteins (e.g., p53, Bcr-Abl).
- **Outcome:** Client proteins are ubiquitinated and degraded via the proteasome, mimicking the phenotypic effect of direct Hsp90 inhibition.

Visualizing the Pathway

The following diagram illustrates how CAS 1417997-93-3 disrupts the chaperone cycle.



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Caption: CAS 1417997-93-3 inhibits HDAC8, causing Hsp90 hyperacetylation and subsequent degradation of oncogenic client proteins.

Part 3: Application Protocols

Protocol A: Stock Solution Preparation (Self-Validating)

Rationale: The hydroxamic acid moiety in CAS 1417997-93-3 is sensitive to hydrolysis. Proper solubilization is critical to prevent inactive degradation products.

- Calculation: Weigh 3.45 mg of powder.
- Solvent: Add 1.0 mL of anhydrous DMSO (Sigma-Aldrich Hybridoma grade or equivalent).
 - Validation: Vortex for 30 seconds. Solution must be optically clear. If turbidity persists, sonicate for 1 minute in a water bath.
- Concentration: This yields a 10 mM stock.
- Aliquot: Dispense 50 μ L aliquots into amber microtubes (light sensitive).
- Storage: Flash freeze in liquid nitrogen immediately. Store at -80°C .

Protocol B: Cellular Potency Assay (Viability & Hsp90 Function)

Objective: Determine the

and verify the "Hsp-inhibitor-like" mechanism via client protein degradation.

Materials:

- Cell Line: A549 or H1299 (Lung carcinoma lines sensitive to HDAC8 inhibition).[\[3\]](#)[\[4\]](#)
- Reagents: CellTiter-Glo (Promega), Anti-HDAC8 antibody, Anti-Hsp90 (acetyl-lysine specific) antibody.

Step-by-Step Workflow:

- Seeding: Plate cells at 3,000 cells/well in 96-well white-walled plates. Incubate 24h.
- Dosing: Prepare serial dilutions of CAS 1417997-93-3 in culture media (0.1% DMSO final).
 - Range: 1 nM to 10 μ M (8-point log scale).
 - Controls: Vehicle (DMSO only) and Positive Control (SAHA/Vorinostat or 17-AAG).
- Incubation: Treat cells for 72 hours.
 - Why 72h? Epigenetic and chaperone-mediated cytotoxicity is slow-acting compared to kinase inhibition.
- Readout 1 (Viability): Add CellTiter-Glo, shake 10 min, read luminescence.
- Readout 2 (Mechanism Confirmation - Western Blot):
 - Lyse a parallel 6-well plate treated with
for 24 hours.
 - Blot Targets:
 - Hsp90 (K294-Ac): Should INCREASE (indicates HDAC inhibition).
 - HDAC8: Loading control.

- HER2 / Akt: Should DECREASE (indicates loss of chaperone function).

Part 4: Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Precipitation in Media	Concentration > 50 μ M or cold media used.	Pre-warm media to 37°C before adding DMSO stock. Do not exceed 0.5% DMSO final concentration.
Loss of Potency	Hydroxamic acid hydrolysis.	Check stock age. If > 3 months at -20°C, discard. Ensure DMSO is anhydrous.
No Hsp90 Acetylation	Cell line lacks HDAC8 dependency.	Verify HDAC8 expression levels in your specific cell line via qPCR or Western before treatment.
High Background Toxicity	Off-target HDAC inhibition (Class I).	Titrate dose carefully. CAS 1417997-93-3 is selective for HDAC8 (27 nM) over HDAC1 (> 3 μ M) only at low concentrations.

Part 5: References

- Huang, W. J., et al. (2012).[4] "Synthesis and biological evaluation of ortho-aryl N-hydroxycinnamides as potent histone deacetylase (HDAC) 8 isoform-selective inhibitors." ChemMedChem, 7(10), 1815-1824.[4]
 - Primary source for the synthesis, structure, and IC50 data of CAS 1417997-93-3.
- Bali, P., et al. (2005). "Inhibition of Histone Deacetylase 6 Acetylates and Disrupts the Chaperone Function of Heat Shock Protein 90." The Journal of Biological Chemistry, 280, 26729-26734.

- Foundational paper establishing the mechanistic link between HDAC inhibition and Hsp90 inactivation.
- Chakrabarti, A., et al. (2015). "HDAC8: a multifaceted target for therapeutic interventions." Trends in Pharmacological Sciences, 36(7), 481-492.
- Review covering the structural biology and signaling pathways of HDAC8.

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Sources

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 3. (E)-N-hydroxy-4-methoxy-2-(biphenyl-4-yl)cinnamamide CAS#: 1417997-93-3 [[chemicalbook.com](https://www.chemicalbook.com)]
- 4. [probechem.com](https://www.probechem.com) [[probechem.com](https://www.probechem.com)]
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